

# 2-Methylquinoline-4-carboxylic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-Methylquinoline-4-carboxylic acid

Cat. No.: B188263

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## A Technical Overview of 2-Methylquinoline-4-carboxylic Acid

This document provides core molecular information for **2-Methylquinoline-4-carboxylic acid**, a compound of interest to researchers and professionals in the fields of chemistry and drug development. The following sections detail its fundamental properties and structural representation.

## Core Molecular Data

The essential molecular characteristics of **2-Methylquinoline-4-carboxylic acid** are summarized below. This data is fundamental for any experimental or computational work involving this compound.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	187.19 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	2-methylquinoline-4-carboxylic acid <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	634-38-8 <a href="#">[1]</a> <a href="#">[2]</a>

## Chemical Structure

The structural formula of **2-Methylquinoline-4-carboxylic acid** is visualized below. This diagram illustrates the arrangement of atoms and bonds within the molecule, defining its chemical identity and influencing its reactivity.

*Chemical structure of 2-Methylquinoline-4-carboxylic acid.*

Note: The user's request for detailed experimental protocols and signaling pathways is not applicable to the fundamental molecular data presented in this document. Such information would be relevant in the context of specific biological or chemical studies involving this compound, rather than a summary of its core properties.

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## References

- 1. 2-Methylquinoline-4-carboxylic acid | C11H9NO2 | CID 604442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-METHYL-QUINOLINE-4-CARBOXYLIC ACID AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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